

Atto 590 NHS Ester: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: Atto 590 NHS ester

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This in-depth technical guide provides comprehensive information on the solubility and storage conditions of **Atto 590 NHS ester**, a widely used fluorescent label in life sciences. Adherence to these guidelines is crucial for maintaining the reactivity and ensuring the successful conjugation of the dye to biomolecules.

Introduction to Atto 590 NHS Ester

Atto 590 is a fluorescent dye belonging to the rhodamine class, known for its high fluorescence quantum yield, photostability, and strong absorption.^{[1][2]} The N-hydroxysuccinimidyl (NHS) ester functional group allows for the efficient and specific labeling of primary amino groups (-NH₂) on proteins, antibodies, peptides, and other biomolecules, forming a stable amide bond. ^[1] This guide will focus on the critical aspects of handling this reactive dye to ensure optimal performance in labeling experiments.

Solubility of Atto 590 NHS Ester

The solubility of **Atto 590 NHS ester** is a critical factor in the preparation of stock solutions for labeling reactions. Due to the reactive nature of the NHS ester, the choice of solvent is paramount to prevent premature hydrolysis and deactivation.

Recommended Solvents

Atto 590 NHS ester is soluble in polar aprotic organic solvents.^[2] The most commonly recommended solvents for preparing stock solutions are:

- Dimethyl sulfoxide (DMSO)
- N,N-Dimethylformamide (DMF)

It is imperative to use anhydrous (water-free) and amine-free grades of these solvents. The presence of even trace amounts of water will lead to the hydrolysis of the NHS ester, rendering it inactive for conjugation. Similarly, amine-containing impurities will react with the NHS ester, reducing the effective concentration of the dye.

Quantitative Solubility Data

While exact maximum solubility data is not readily published, practical and effective concentrations for stock solutions are well-documented. These concentrations have been validated in numerous labeling protocols.

Solvent	Recommended Concentration (w/v)	Recommended Concentration (Molar)	Notes
Anhydrous DMSO	2 mg/mL	10 mM	A 10 mM stock solution in anhydrous DMSO is a commonly used concentration. For example, 1 mg of Atto 590 NHS ester (MW: 788.24 g/mol) can be dissolved in approximately 127 μ L of DMSO.
Anhydrous DMF	2 mg/mL	\sim 2.5 mM	A concentration of 2 mg/mL is recommended for preparing stock solutions. For example, dissolve 1 mg of the dye in 500 μ L of anhydrous DMF.

Note: To enhance the dissolution of rhodamine-based dyes, gentle warming to 37°C and sonication in an ultrasonic bath can be employed.

Storage and Stability of Atto 590 NHS Ester

Proper storage of both the solid-form dye and its stock solutions is essential to maintain its reactivity over time. The NHS ester moiety is sensitive to moisture and pH.

Solid Form Storage

Parameter	Recommendation
Temperature	Store at -20°C.
Environment	Keep in a desiccated environment to protect from moisture.
Light	Protect from light.
Handling	Before opening, allow the vial to equilibrate to room temperature to prevent condensation of moisture onto the product. Purging the vial with an inert gas like nitrogen or argon before sealing can further protect the dye.
Long-term Stability	When stored correctly, the solid form of Atto 590 NHS ester is stable for at least three years.

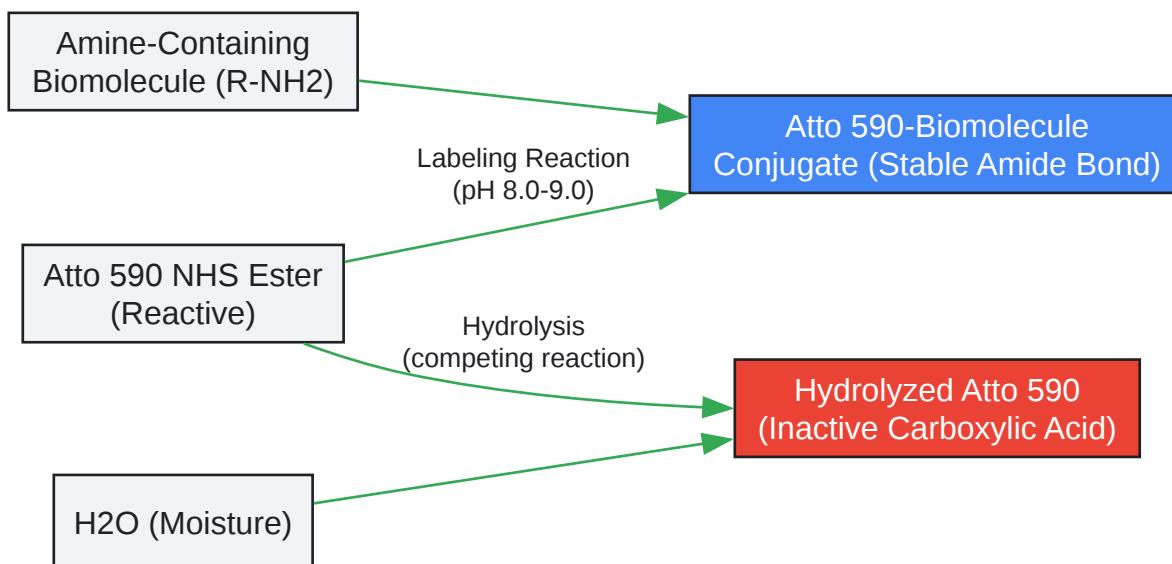
Stock Solution Storage

Stock solutions of **Atto 590 NHS ester** in anhydrous DMSO or DMF are significantly less stable than the solid form and should be prepared fresh whenever possible.

Parameter	Recommendation
Temperature	Store at -20°C.
Aliquoting	It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
Light	Protect from light.
Short-term Stability	A 10 mM stock solution in anhydrous DMSO can be stored in the freezer for up to two weeks, but extended storage may lead to reduced activity.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles as they can introduce moisture and degrade the NHS ester. A study on various compounds in DMSO showed that multiple freeze-thaw cycles can lead to degradation.

Chemical Stability and Reaction Pathways

The primary pathway for the degradation of **Atto 590 NHS ester** is the hydrolysis of the NHS ester group. This reaction is highly dependent on the presence of water and the pH of the solution.



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Caption: Reaction pathways of **Atto 590 NHS ester**.

The optimal pH for the labeling reaction is a compromise between the reactivity of the primary amines on the biomolecule and the stability of the NHS ester. Primary amines are more nucleophilic at higher pH, but the rate of NHS ester hydrolysis also increases with pH. A pH range of 8.0-9.0 is generally recommended for efficient conjugation.

Experimental Protocols

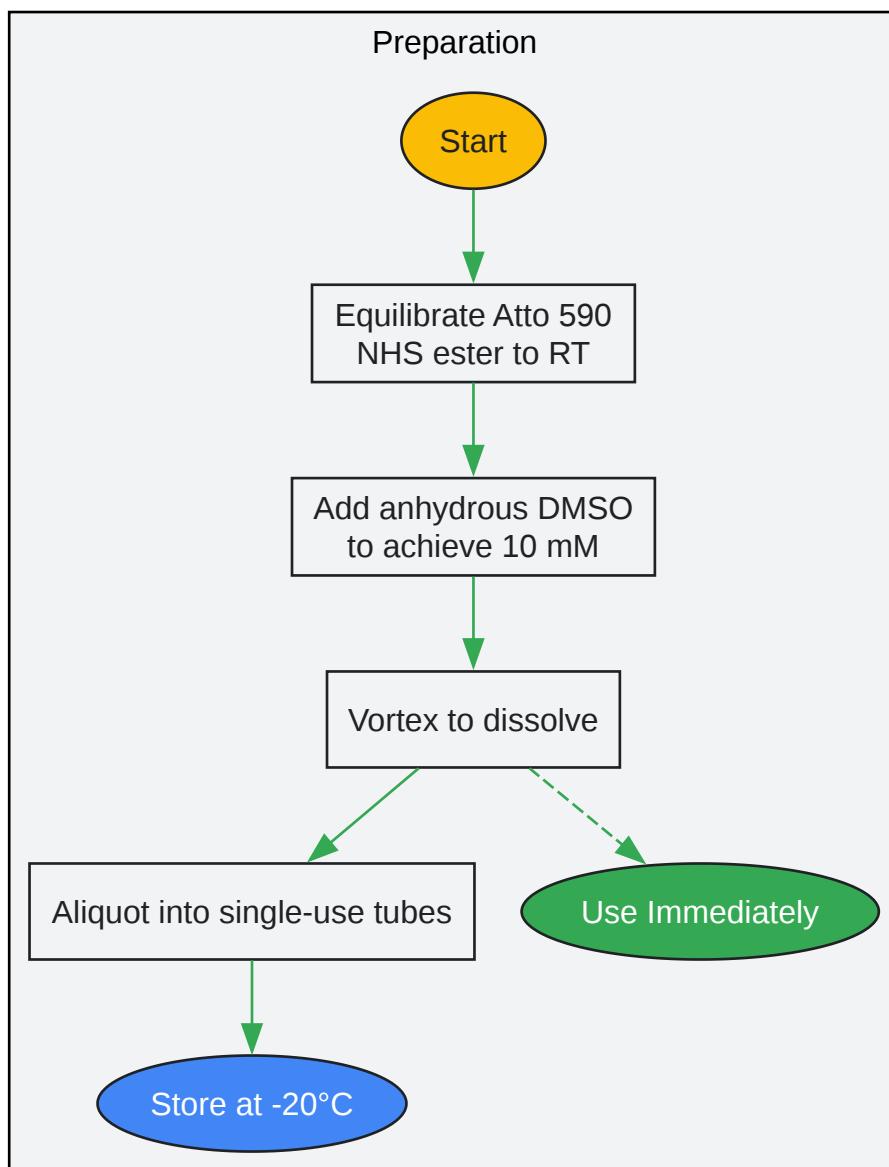
Preparation of a 10 mM Atto 590 NHS Ester Stock Solution in DMSO

Materials:

- **Atto 590 NHS ester** (e.g., 1 mg)
- Anhydrous, amine-free DMSO
- Microcentrifuge tubes
- Pipettes and tips

Procedure:

- Allow the vial of **Atto 590 NHS ester** to equilibrate to room temperature before opening.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For 1 mg of **Atto 590 NHS ester** (MW: 788.24 g/mol), this would be approximately 127 μ L.
- Vortex the vial until the dye is completely dissolved.
- If not for immediate use, aliquot the stock solution into single-use, light-protected microcentrifuge tubes.
- Store the aliquots at -20°C.



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Caption: Workflow for preparing an **Atto 590 NHS ester** stock solution.

General Protein Labeling Protocol

This is a general protocol and may require optimization for specific proteins.

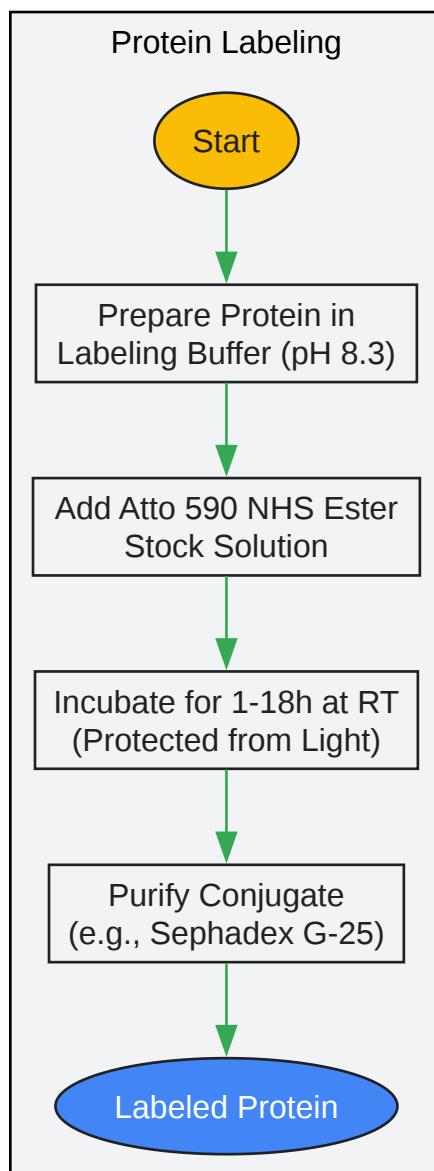
Materials:

- Protein to be labeled in an amine-free buffer (e.g., PBS, pH 7.4)

- Labeling buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3)
- 10 mM **Atto 590 NHS ester** stock solution in anhydrous DMSO
- Purification column (e.g., Sephadex G-25)

Procedure:

- Dissolve or buffer exchange the protein into the labeling buffer at a concentration of 2-10 mg/mL. The labeling efficiency decreases at lower protein concentrations.
- Calculate the required volume of the **Atto 590 NHS ester** stock solution for the desired molar excess (a 10-fold molar excess is a good starting point).
- Add the calculated volume of the dye stock solution to the protein solution while gently vortexing.
- Incubate the reaction for 1 hour at room temperature, protected from light. For Atto 590 NHS, an incubation of up to 18 hours may be necessary for a complete reaction.
- Purify the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25). The first colored band to elute is typically the labeled protein.



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Caption: General workflow for protein labeling with **Atto 590 NHS ester**.

Conclusion

The successful use of **Atto 590 NHS ester** in bioconjugation is highly dependent on the careful handling and storage of this reactive dye. By understanding its solubility characteristics and the factors that affect its stability, researchers can ensure the integrity of the dye, leading to reliable and reproducible labeling results. The key takeaways are the critical need for anhydrous

solvents, proper storage at -20°C with protection from light and moisture, and the use of freshly prepared stock solutions to maximize conjugation efficiency.

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References

- 1. docs.aatbio.com [docs.aatbio.com]
- 2. atto-tec.com [atto-tec.com]
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